

# 4-(1H-pyrrol-1-ylmethyl)benzoic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-(1H-pyrrol-1-ylmethyl)benzoic acid

Cat. No.: B136786

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An In-depth Technical Guide on **4-(1H-pyrrol-1-ylmethyl)benzoic acid**

This document provides a concise technical overview of **4-(1H-pyrrol-1-ylmethyl)benzoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**4-(1H-pyrrol-1-ylmethyl)benzoic acid** is a chemical compound with the molecular formula C<sub>12</sub>H<sub>11</sub>NO<sub>2</sub>.<sup>[1]</sup> Its core structure consists of a benzoic acid moiety linked to a pyrrole ring through a methylene bridge.

## Quantitative Data Summary

The key physicochemical properties of **4-(1H-pyrrol-1-ylmethyl)benzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	137025-10-6	[1]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	201.23 g/mol	[1]



## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and specific biological signaling pathways for **4-(1H-pyrrol-1-ylmethyl)benzoic acid** are not readily available in the public domain based on the conducted search. Further investigation in specialized chemical and biological databases may be required to obtain this information.

Due to the absence of defined signaling pathways or experimental workflows in the available literature, the generation of a corresponding visual diagram is not possible at this time.

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## References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
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